

thiarabine triphosphate retention tumor cells

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Compound Focus: Thiarabine

CAS No.: 6599-17-7

Cat. No.: S545188

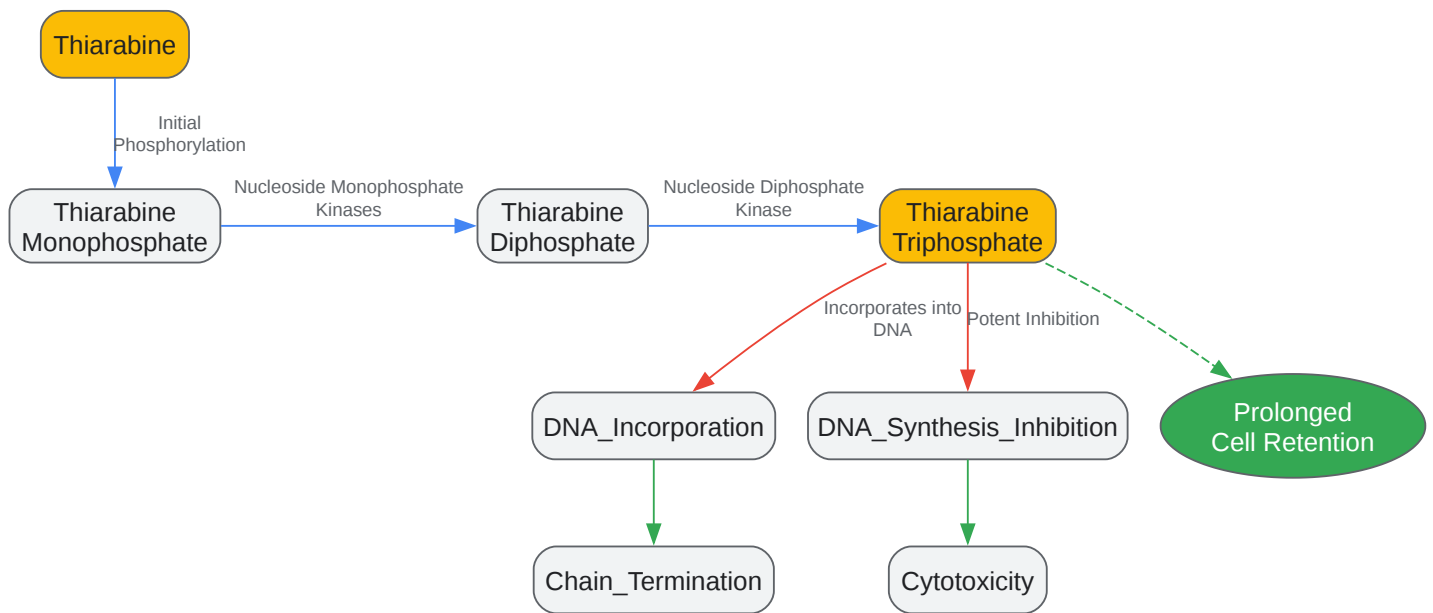
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Thiarabine's Biochemical Profile

Feature	Description & Comparative Advantage
Triphosphate Retention	Demonstrates long retention time of its active triphosphate form within tumor cells. [1]
Mechanism of Action	Acts as a potent DNA synthesis inhibitor . Its structure and mechanism are similar to cytarabine but with quantitative differences that enhance efficacy. [1]
In Vivo Activity	Exhibited exceptional antitumor activity in human tumor xenograft models in mice, superior to gemcitabine, clofarabine, and cytarabine. [1]
Oral Bioavailability	Effective when administered orally (approximately 16% bioavailability), a key differentiator from cytarabine which requires intravenous administration. [1]
Dosing Schedule	Effective with once-per-day dosing , unlike cytarabine which often requires continuous infusion due to its short half-life. [1]
Clinical Potential	Preclinical data suggests it could potentially replace cytarabine in treating Acute Myelogenous Leukemia (AML), and it has shown activity in solid tumors where cytarabine is ineffective. [1]

Mechanism of Action & Activation Pathway

The following diagram illustrates the intracellular activation of **Thiarabine** and its key cytotoxic effects, highlighting the step that leads to prolonged activity within the cell.



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Current Data Limitations and Research Gaps

A direct and detailed comparison with other nucleoside analogs is hindered by several factors:

- **Lack of Side-by-Side Data:** While the search results confirm **Thiarabine's** superiority in pre-clinical models, they do not provide head-to-head experimental data on triphosphate retention times or concentration levels for all drugs in the same study. [1]
- **Absence of Detailed Protocols:** The available information reviews conclusions from studies but does not include the **detailed methodologies for key experiments**, such as the specific cell lines,

assay conditions, or analytical techniques (e.g., HPLC) used to measure intracellular nucleotide retention. [1]

- **Clinical Status Uncertainty: Thiarabine** has been evaluated in Phase 1 and 2 trials for hematologic cancers. [2] However, its current development status is unclear, and it does not appear among the novel oncology drugs approved in the first half of 2025, which are dominated by immunotherapies and targeted small molecules. [3]

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References

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